

In-depth Technical Guide: Properties of Cyclohexyl Alkanols

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Compound of Interest

Compound Name: 1-Cyclohexyloctan-1-ol

Cat. No.: B15297444

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Disclaimer: Information regarding the specific compound **1-Cyclohexyloctan-1-ol**, including its CAS number and molecular formula, is not readily available in public chemical databases. This guide instead provides a technical overview of structurally similar and more extensively documented cyclohexyl alkanols, namely 1-Cyclohexylethan-1-ol and 1-Cyclohexyl-1-propanol. The methodologies and data presented herein may serve as a valuable reference for researchers and professionals in drug development and chemical synthesis.

This document details the chemical and physical properties of these related compounds, offering a framework for understanding their characteristics. While direct experimental protocols and signaling pathways for **1-Cyclohexyloctan-1-ol** cannot be provided, the information on analogous compounds can inform potential synthesis routes and biological activities.

I. Chemical Identification and Properties

For researchers investigating cyclohexyl alkanols, precise identification is paramount. The Chemical Abstracts Service (CAS) number and molecular formula are fundamental data points for this purpose. The table below summarizes this information for the reference compounds.



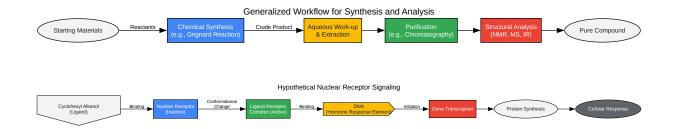
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1-Cyclohexylethan-1- ol	1193-81-3[1][2][3]	C ₈ H ₁₆ O[1][2][4][5]	128.21[1][2][4]
1-Cyclohexyl-1- propanol	17264-02-7[6]	C ₉ H ₁₈ O[6]	142.24[6]

II. Synthesis and Experimental Protocols

The synthesis of chiral secondary alcohols such as 1-cyclohexylethan-1-ol is a significant area of research, particularly in the pharmaceutical industry where enantiomeric purity is often crucial. One common method to achieve high enantiomeric purity is through kinetic resolution. This technique involves the differential reaction of the two enantiomers in a racemic mixture, which allows for the separation of the desired enantiomer.

Another key reaction of secondary alcohols like 1-cyclohexylethan-1-ol is nucleophilic substitution. For instance, reaction with hydrogen halides such as hydrogen bromide (HBr) proceeds through a nucleophilic substitution mechanism. The reaction pathway, whether it be S_n1 or S_n2 , is a critical consideration for synthetic chemists.

A generalized experimental workflow for the synthesis and analysis of such compounds can be visualized as follows:



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- To cite this document: BenchChem. [In-depth Technical Guide: Properties of Cyclohexyl Alkanols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15297444#1-cyclohexyloctan-1-ol-cas-number-and-molecular-formula]

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